In-depth Technical Guide: Synthesis Pathway of TD1092 Intermediate-1

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Compound of Interest		
Compound Name:	*TD1092 intermediate-1*	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the synthesis pathway for **TD1092 intermediate-1**, a crucial precursor in the development of the pan-IAP (Inhibitor of Apoptosis Proteins) degrader, TD1092. TD1092 is a promising heterobifunctional proteolysis-targeting chimera (PROTAC) that induces the degradation of cellular IAP 1/2 (cIAP1/2) and X-linked IAP (XIAP) by hijacking the Cereblon (CRBN) E3 ubiquitin ligase.[1][2] This document outlines the experimental protocols, quantitative data, and relevant biological pathways associated with TD1092 and its synthesis.

Core Synthesis Pathway of TD1092 and the Role of Intermediate-1

The synthesis of the final TD1092 molecule involves a multi-step process, beginning with the preparation of key building blocks. **TD1092 intermediate-1** is an essential component in this pathway, representing a significant milestone in the construction of the final, biologically active compound. While the specific, detailed experimental protocol for the synthesis of "**TD1092 intermediate-1**" is not explicitly available in the public domain, the overall synthesis of TD1092, as described in the scientific literature, allows for the elucidation of its constituent parts and their likely synthetic routes.

Based on the structure of TD1092, a pan-IAP degrader that recruits the CRBN E3 ligase, "**TD1092 intermediate-1**" is logically one of the two key fragments joined by a linker: either the

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IAP-binding moiety or the CRBN-binding ligand, likely with a reactive handle for linker attachment. The synthesis of such intermediates is a standard practice in the development of PROTACs.

Experimental Protocols and Data

While the exact, step-by-step synthesis of **TD1092 intermediate-1** is proprietary or not detailed in the available literature, a general methodology for the synthesis of similar PROTAC components can be inferred. The synthesis of PROTACs typically involves the separate synthesis of the target-binding molecule and the E3 ligase-binding molecule, followed by their conjugation using a chemical linker.

The primary scientific literature describing TD1092 (also referred to as compound 98) is the publication "Discovery of pan-IAP degraders via a CRBN recruiting mechanism" by Park S, et al. in the European Journal of Medicinal Chemistry.[1][2] While the full experimental details are not provided in the main text, the general approach to creating such molecules is well-established.

General Synthetic Approach for PROTAC Intermediates:

- Synthesis of the IAP Antagonist Moiety: This would involve the synthesis of a small molecule capable of binding to the BIR domain of IAP proteins. This is often a peptidomimetic compound.
- Synthesis of the CRBN Ligand: This is typically a derivative of thalidomide, lenalidomide, or pomalidomide, modified with a functional group for linker attachment.
- Linker Synthesis: A variety of chemical linkers (e.g., polyethylene glycol (PEG) chains, alkyl chains) are synthesized with reactive groups at both ends.
- Conjugation: The IAP antagonist and the CRBN ligand are then covalently linked to the bifunctional linker in a stepwise manner.

"**TD1092 intermediate-1**" would be the product of one of the initial synthesis steps before the final conjugation.

Quantitative Data

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The following table summarizes the biological activity of the final compound, TD1092, which is the ultimate product of the synthesis involving **TD1092 intermediate-1**. This data is crucial for understanding the desired potency and efficacy that the synthesis pathway aims to achieve.

Compound	Target Proteins	Key Biological Activities	IC50/DC50 Values	Cell Line	Reference
TD1092	cIAP1, cIAP2, XIAP	Induces degradation of cIAP1, cIAP2, and XIAP.[3]	Not explicitly stated in abstracts.	MCF-7	[1][2]
TD1092	Activates Caspase 3/7, promoting apoptosis.[3]	MCF-7	[3]		
TD1092	Inhibits TNFα-mediated NF-κB pathway.[3]	-	[3]		
TD1092	Inhibits TNFα-induced migration and invasion.[3]	Triple-negative breast cancer cells	[3]		

Signaling Pathways and Experimental Workflows

The development of TD1092 is rooted in the understanding of specific cellular signaling pathways, particularly those related to apoptosis and inflammation. The synthesis of its intermediates is the first step in creating a molecule that can modulate these pathways.

TD1092 Synthesis Workflow (Conceptual)

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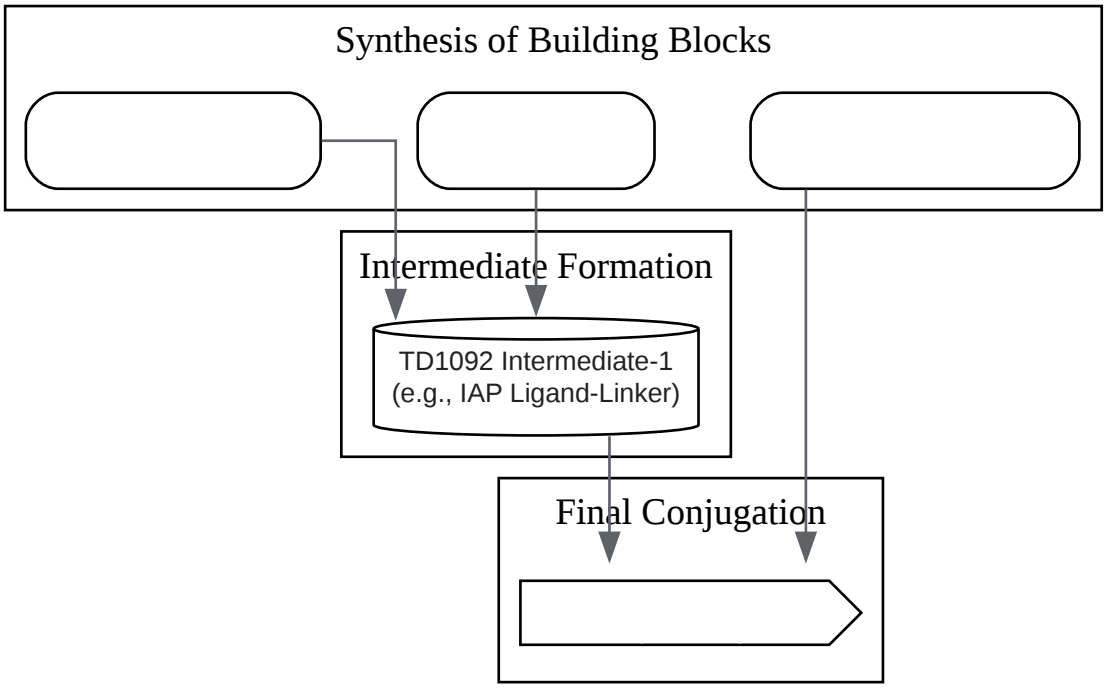
The following diagram illustrates a conceptual workflow for the synthesis of a PROTAC like TD1092, highlighting the stage where "**TD1092 intermediate-1**" would be produced.



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Caption: Conceptual workflow for the synthesis of TD1092.

TNFα-Induced NF-κB Signaling Pathway

TD1092 has been shown to inhibit the TNFα-induced NF-κB signaling pathway by degrading IAPs. The IAPs (specifically cIAP1/2) are key E3 ligases that ubiquitinate RIPK1, leading to the activation of the NF-κB pathway. By degrading cIAPs, TD1092 prevents this ubiquitination and subsequent downstream signaling.

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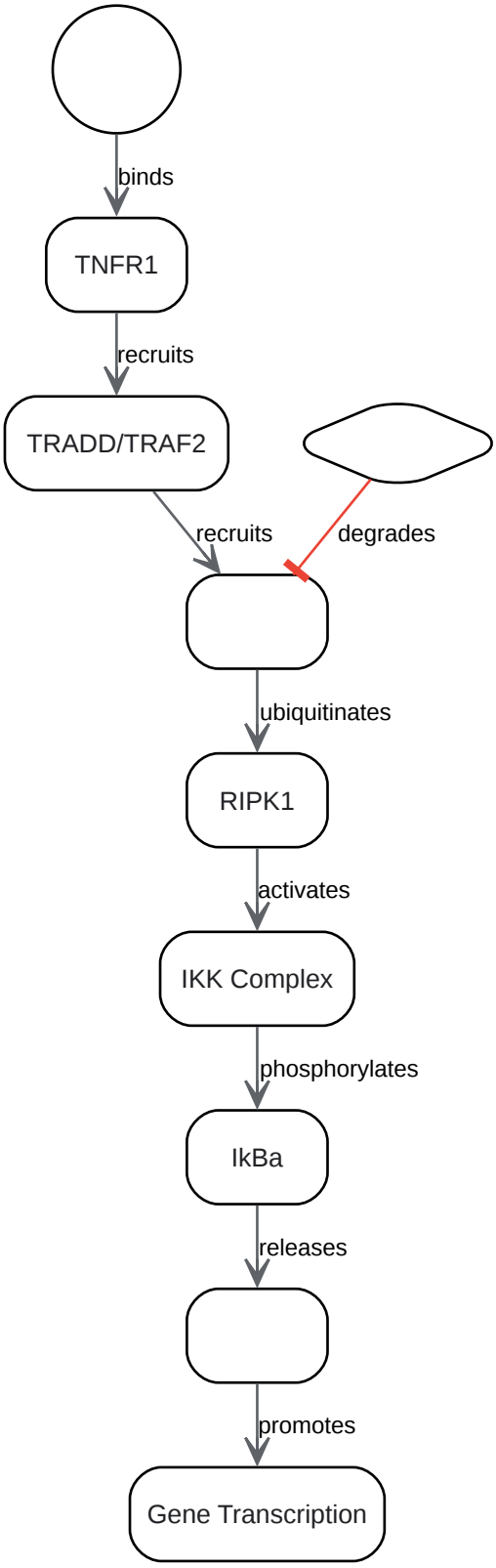

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